

Ethylammonium Acetate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethylammonium acetate

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This technical guide provides an in-depth overview of **ethylammonium acetate**, a protic ionic liquid, detailing its chemical identifiers, physicochemical properties, and experimental protocols for its synthesis and characterization. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identifiers and Physicochemical Properties

Ethylammonium acetate is an organoammonium salt formed from the reaction of ethylamine and acetic acid.^[1] Below is a summary of its key identifiers and properties.

Table 1: Chemical Identifiers for **Ethylammonium Acetate**

Identifier	Value	Source
CAS Number	25596-29-6	PubChem
Molecular Formula	C4H11NO2	PubChem
IUPAC Name	ethylazanium acetate	PubChem
Synonyms	Ethanamine, acetate; Ethylamine acetate	PubChem
SMILES	<chem>CC[NH3+].CC(=O)[O-]</chem>	PubChem
InChI	InChI=1S/C2H7N.C2H4O2/c1-2-3;1-2(3)4/h2-3H2,1H3;1H3,(H,3,4)	PubChem
InChIKey	QRMKTNANRJCRCY-UHFFFAOYSA-N	PubChem

Table 2: Physicochemical Properties of **Ethylammonium Acetate**

Property	Value	Remarks	Source
Molecular Weight	105.14 g/mol	Computed	PubChem
Exact Mass	105.078978594 Da	Computed	PubChem
Topological Polar Surface Area	63.3 Å ²	Computed	PubChem
Hydrogen Bond Donor Count	2	Computed	PubChem
Hydrogen Bond Acceptor Count	3	Computed	PubChem
Crystal System	Trigonal	Experimental data for the crystal structure.	PubChem[1]
Space Group	P 3 2	Experimental data for the crystal structure.	PubChem[1]

Experimental Protocols

Synthesis of Ethylammonium Acetate

The synthesis of protic ionic liquids like **ethylammonium acetate** involves a neutralization reaction between a Brønsted acid and a Brønsted base. The following is a generalized laboratory procedure adapted from established methods for preparing similar alkylammonium salts.

Materials:

- Ethylamine (aqueous solution, e.g., 70%)
- Glacial acetic acid ($\geq 99.7\%$)
- Acetone
- Dry ice
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure:

- Place a known molar amount of ethylamine solution into a three-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel.
- Cool the flask to $-78\text{ }^{\circ}\text{C}$ using an acetone/dry ice bath to control the exothermic reaction.
- Slowly add an equimolar amount of glacial acetic acid dropwise to the cooled and stirring ethylamine solution.
- After the addition is complete, allow the mixture to slowly warm to room temperature and continue stirring for several hours to ensure the reaction goes to completion.

- Remove the water from the resulting solution using a rotary evaporator. This is typically done by heating the mixture to around 80 °C under vacuum. A slight excess of the more volatile component (ethylamine) can be used and removed during this step.
- The final product should be a viscous liquid, which is the **ethylammonium acetate** ionic liquid.

Safety Precautions: The reaction is highly exothermic and should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.

Characterization Methods

NMR spectroscopy is a primary technique for confirming the structure of the synthesized **ethylammonium acetate**.

Sample Preparation: For ^1H and ^{13}C NMR, dissolve a small amount of the synthesized **ethylammonium acetate** in a deuterated solvent such as deuterium oxide (D_2O) or dimethyl sulfoxide- d_6 (DMSO-d_6).

Expected ^1H NMR Spectral Features:

- A triplet corresponding to the methyl protons ($-\text{CH}_3$) of the ethyl group.
- A quartet corresponding to the methylene protons ($-\text{CH}_2-$) of the ethyl group.
- A singlet for the protons of the ammonium group ($-\text{NH}_3^+$), which may be broad and its chemical shift can be concentration and solvent dependent.
- A singlet for the methyl protons of the acetate group (CH_3COO^-).

Expected ^{13}C NMR Spectral Features:

- A peak for the methyl carbon of the ethyl group.
- A peak for the methylene carbon of the ethyl group.
- A peak for the methyl carbon of the acetate group.

- A peak for the carboxyl carbon of the acetate group.

FT-IR spectroscopy is used to identify the functional groups present in **ethylammonium acetate**.

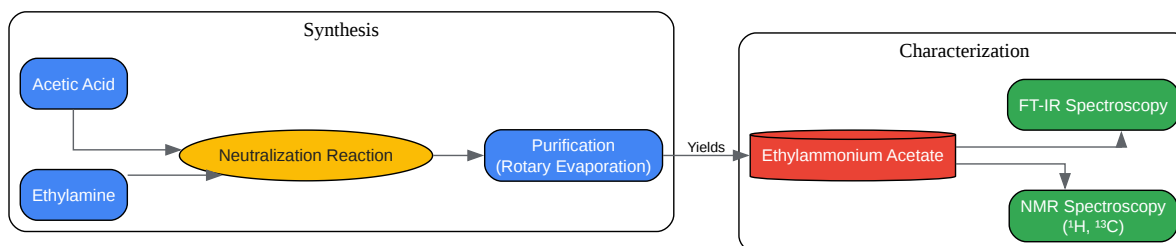
Sample Preparation: A spectrum can be obtained by placing a drop of the neat liquid sample between two potassium bromide (KBr) plates to form a thin film.

Expected FT-IR Absorption Bands:

- Broad N-H stretching vibrations in the range of $3000\text{--}3300\text{ cm}^{-1}$ for the ammonium group.
- C-H stretching vibrations around $2800\text{--}3000\text{ cm}^{-1}$.
- Asymmetric and symmetric stretching vibrations of the carboxylate group (COO^-) typically appearing as strong bands around $1550\text{--}1610\text{ cm}^{-1}$ and $1400\text{--}1450\text{ cm}^{-1}$, respectively.
- N-H bending vibrations around $1500\text{--}1600\text{ cm}^{-1}$.

Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow for the synthesis and subsequent characterization of **ethylammonium acetate**.



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Caption: Workflow for the synthesis and characterization of **ethylammonium acetate**.

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References

- 1. eu-st01.ext.exlibrisgroup.com [eu-st01.ext.exlibrisgroup.com]
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